

# Application Notes and Protocols for PYR14-TFSI Based Gel Polymer Electrolytes

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## Compound of Interest

Compound Name: PYR14-TFSI

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These application notes provide a comprehensive overview and detailed protocols for the preparation and characterization of N-butyl-N-methylpyrrolidinium bis(trifluoromethanesulfonyl)imide (**PYR14-TFSI**) based gel polymer electrolytes (GPEs). The following sections detail the necessary materials, experimental procedures, and expected performance metrics based on referenced scientific literature.

## Introduction

Gel polymer electrolytes (GPEs) incorporating ionic liquids (ILs) like **PYR14-TFSI** are gaining significant attention as a safer alternative to traditional liquid electrolytes in electrochemical devices, particularly lithium-ion batteries. These GPEs combine the high ionic conductivity and non-flammability of ILs with the mechanical integrity of a polymer matrix, mitigating issues such as electrolyte leakage and flammability. This document outlines the preparation of **PYR14-TFSI** based GPEs through an in-situ polymerization method, a technique that ensures excellent interfacial contact between the electrolyte and electrodes.

## Data Presentation

The following tables summarize the key performance indicators of **PYR14-TFSI** based GPEs prepared with a poly(methyl methacrylate) (PMMA) matrix and ceramic additives.

Table 1: Ionic Conductivity of MMA-**PYR14-TFSI**-LLTO Gel Polymer Electrolytes at 60°C

Electrolyte Composition	Ionic Conductivity (S cm <sup>-1</sup> )
MMA-PYR14-TFSI-1 wt% LLTO	$4.06 \times 10^{-3}$
MMA-PYR14-TFSI-3 wt% LLTO	$4.51 \times 10^{-3}$
MMA-PYR14-TFSI-5 wt% LLTO	$8.1 \times 10^{-4}$
Data sourced from a study by Chen et al. (2021). <a href="#">[1]</a> <a href="#">[2]</a>	

Table 2: Temperature-Dependent Ionic Conductivity of MMA-PYR14-TFSI-3 wt% LLTO GPE

Temperature (°C)	Ionic Conductivity (S cm <sup>-1</sup> )
Ambient	$8.42 \times 10^{-4}$
60	$4.53 \times 10^{-3}$
70	$5.16 \times 10^{-3}$

Table 3: Electrochemical Stability Window of MMA-PYR14-TFSI Based GPEs

Electrolyte Composition	Electrochemical Stability Window (V vs. Li <sup>+</sup> /Li)
MMA-PYR14-TFSI	~4.5
MMA-PYR14-TFSI-3 wt% LLTO	up to 5.0
The addition of LLTO has been shown to enhance the electrochemical stability of the gel polymer electrolyte. <a href="#">[1]</a> <a href="#">[2]</a>	

## Experimental Protocols

This section provides a detailed methodology for the preparation of a **PYR14-TFSI** based gel polymer electrolyte using a solvent-free, in-situ polymerization technique.

## Materials Required

- N-butyl-N-methylpyrrolidinium bis((trifluoromethyl)sulfonyl)imide (**PYR14-TFSI**)
- Methyl methacrylate (MMA), monomer
- Azobisisobutyronitrile (AIBN), thermal initiator
- Lithium bis(trifluoromethanesulfonyl)imide (LiTFSI), lithium salt
- Nano silica ( $\text{SiO}_2$ ), additive
- $\text{Li}_{0.33}\text{La}_{0.56}\text{TiO}_3$  (LLTO), ceramic filler
- Argon-filled glovebox ( $\text{H}_2\text{O} < 0.1$  ppm,  $\text{O}_2 < 0.1$  ppm)
- Magnetic stirrer with heating
- Schlenk flasks and other standard laboratory glassware

## Preparation of the Precursor Solution

Note: All procedures should be carried out inside an argon-filled glovebox to prevent contamination from air and moisture.

- Mixing Monomer and Ionic Liquid: In a Schlenk flask, mix methyl methacrylate (MMA) and **PYR14-TFSI** in a molar ratio of 0.8:1.[\[1\]](#)[\[2\]](#)
- Stirring: Stir the mixture using a magnetic stirrer for several minutes until a transparent and homogeneous solution is obtained.
- Addition of Lithium Salt: If a lithium-ion conducting electrolyte is desired, add the desired amount of LiTFSI to the solution and stir until fully dissolved.
- Incorporation of Additives:
  - Add 10 wt% of nano silica ( $\text{SiO}_2$ ) to the solution.

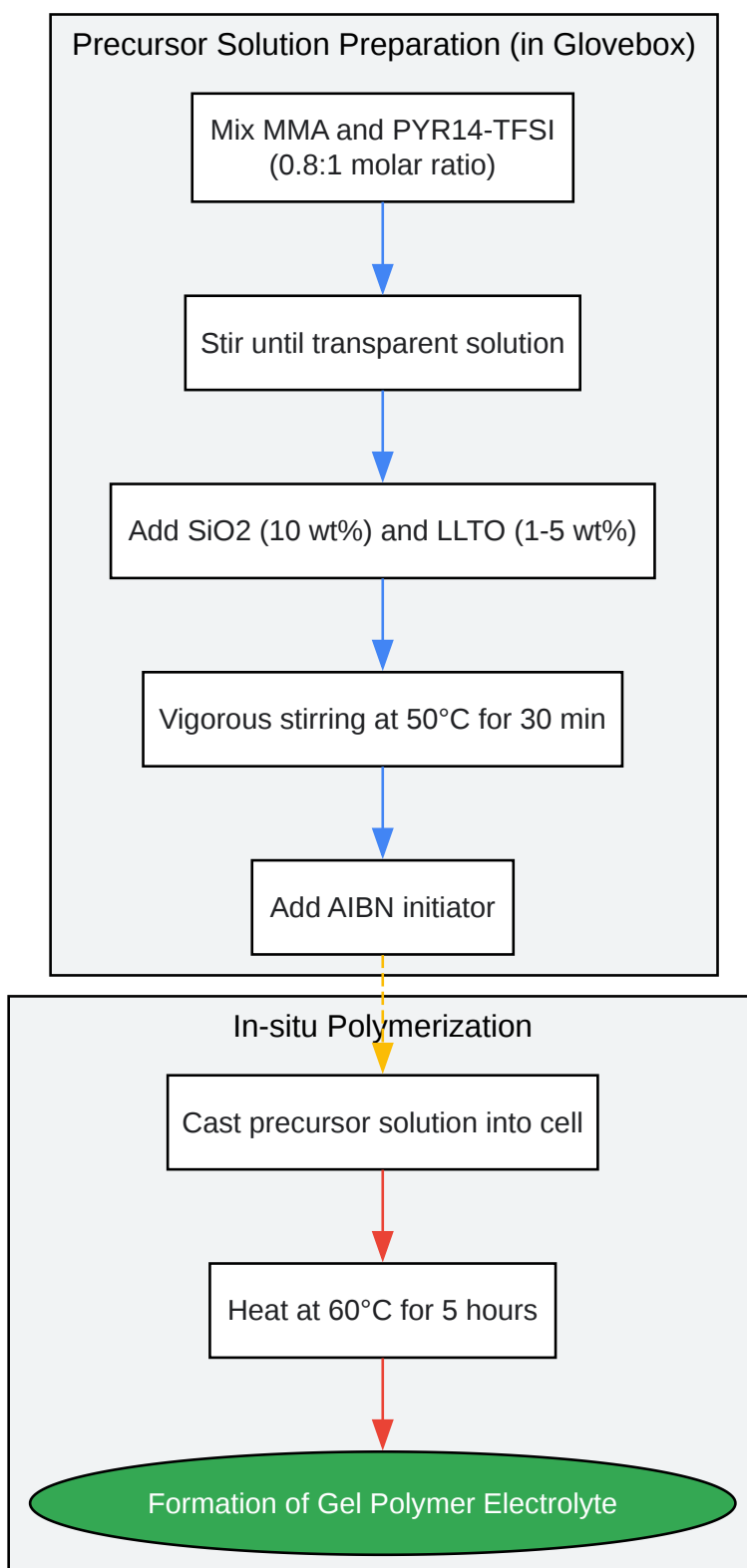
- Subsequently, add the desired weight percentage of  $\text{Li}_{0.33}\text{La}_{0.56}\text{TiO}_3$  (LLTO) powder (e.g., 1, 3, or 5 wt%).
- Homogenization: Vigorously stir the mixture for 30 minutes at 50°C to ensure a uniform dispersion of the additives.
- Addition of Initiator: Add a suitable amount of the thermal initiator, AIBN, to the precursor solution.

## In-situ Polymerization

- Cell Assembly: The prepared precursor solution can be directly cast onto an electrode or separator within a battery assembly (e.g., a coin cell).
- Thermal Curing: Place the assembled cell in an oven at 60°C for 5 hours to facilitate the in-situ polymerization of the MMA monomer, forming the gel polymer electrolyte.

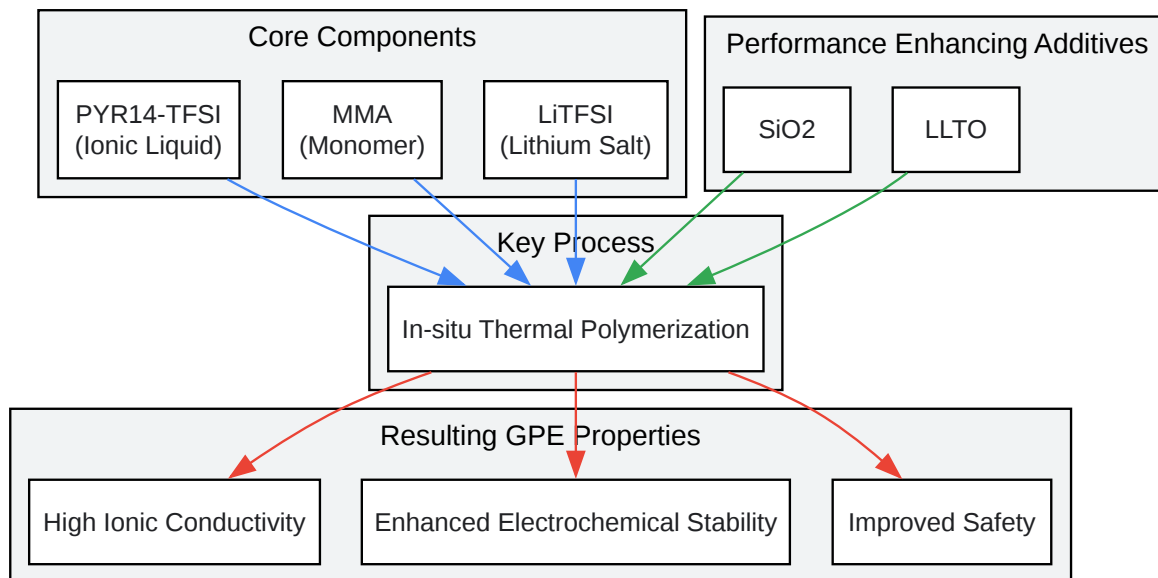
## Visualizations

The following diagrams illustrate the experimental workflow for the preparation of the **PYR14-TFSI** based gel polymer electrolyte.



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Caption: Workflow for the in-situ preparation of **PYR14-TFSI** GPE.



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Caption: Component and process relationship for **PYR14-TFSI** GPEs.

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## References

- 1. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- 2. Solvent-Free Procedure to Prepare Ion Liquid-Immobilized Gel Polymer Electrolytes Containing  $\text{Li}_{0.33}\text{La}_{0.56}\text{TiO}_3$  with High Performance for Lithium-Ion Batteries - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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